

A Comprehensive Safety and Handling Guide for N-(tert-Butyl)hydroxylamine Acetate

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Compound of Interest

Compound Name: *N-(tert-Butyl)hydroxylamine acetate*

CAS No.: 253605-31-1

Cat. No.: B1277880

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Authored for Researchers, Scientists, and Drug Development Professionals

Introduction

N-(tert-Butyl)hydroxylamine acetate (CAS No. 253605-31-1) is a hydroxylamine derivative increasingly utilized in synthetic and medicinal chemistry. Its roles as an antioxidant, a stabilizer, and a versatile intermediate in the preparation of nitrones and other complex molecules make it a valuable tool in research and development.^{[1][2]} However, as with any reactive chemical species, a comprehensive understanding of its hazard profile and the implementation of robust safety protocols are paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes.

This guide moves beyond a standard Safety Data Sheet (SDS) to provide a deeper, field-proven perspective on the safe handling, storage, and emergency management of **N-(tert-Butyl)hydroxylamine acetate**. By grounding our recommendations in the "why"—the causality behind each safety measure—we aim to empower researchers to build a self-validating culture of safety in their laboratories.

Chemical and Physical Identity

A precise understanding of a compound's physical properties is the foundation of its safe handling. The solid nature and defined melting point of **N-(tert-Butyl)hydroxylamine acetate** dictate the primary exposure risk—inhalation of dust and direct contact with skin or eyes.

Table 1: Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	253605-31-1	[3][4]
Molecular Formula	C ₆ H ₁₅ NO ₃	[1][4][5]
Linear Formula	(CH ₃) ₃ CNHOH·CH ₃ CO ₂ H	[3]
Molecular Weight	149.19 g/mol	[1][3]

| Synonyms | t-Butylhydroxylamine acetate, TBHA [[6][7] |

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
Physical State	Solid, Crystalline Powder	[8]
Melting Point	65-69 °C	[1][3]
Stability	Stable under recommended storage conditions. Hygroscopic.	[8][9]

| Incompatible Materials | Strong oxidizing agents, Strong acids. [[8][9][10] |

Hazard Identification and Toxicology

N-(tert-Butyl)hydroxylamine acetate is classified under the Globally Harmonized System (GHS) as an irritant. Its hazard profile necessitates careful handling to avoid inflammatory

responses upon contact with the body's primary exposure routes. The target organ of concern for systemic exposure is the respiratory system.^{[2][11]}

Table 3: GHS Hazard Classification

Classification	Code	Description	Source(s)
Signal Word	-	Warning	^[12]
Pictogram	GHS07	Exclamation Mark	^[2]
Skin Corrosion/Irritation	H315	Causes skin irritation	^[12]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	^[12]

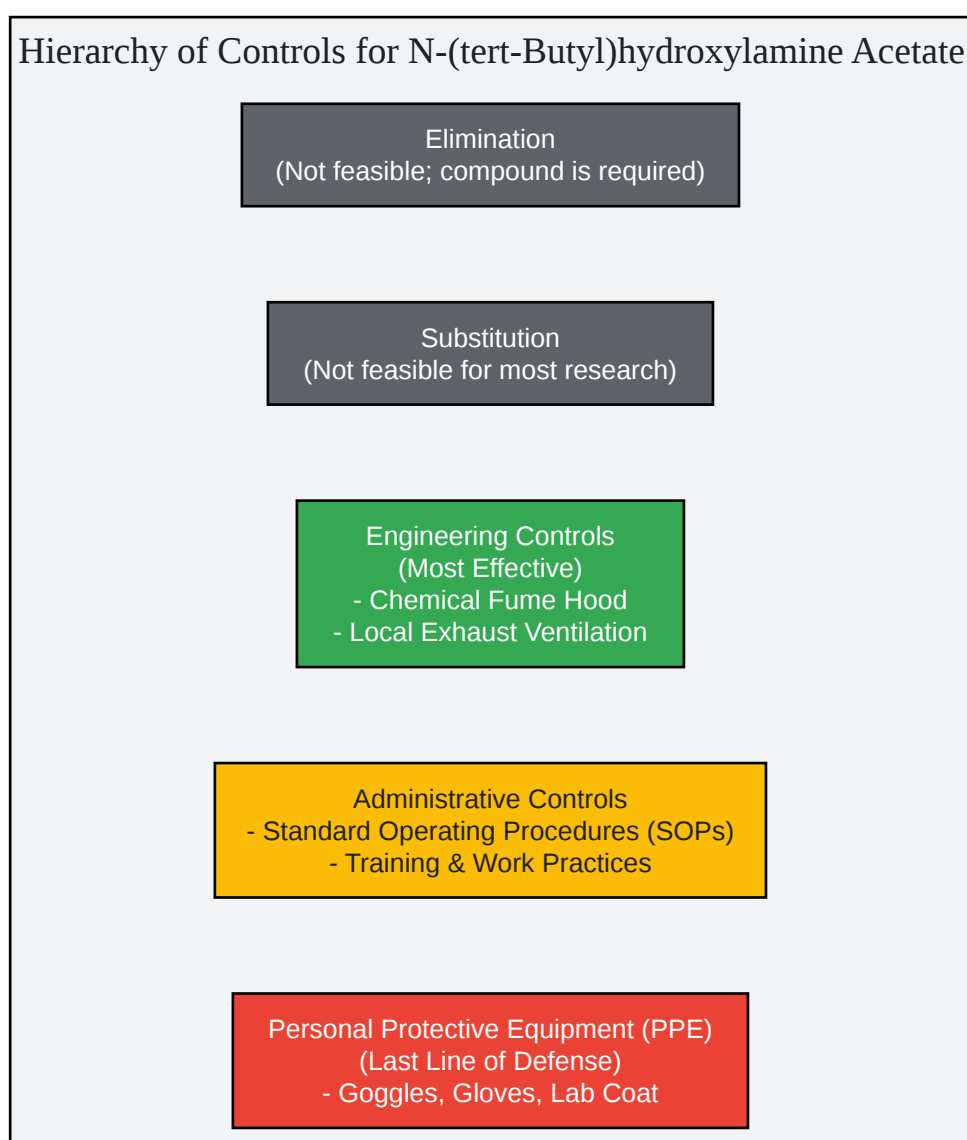
| Specific Target Organ Toxicity (Single Exposure) | H335 | May cause respiratory irritation |^[12]
|

Toxicological Profile: The "Why" Behind the Hazards

- Skin Irritation (H315): The compound can cause localized inflammation, redness, and discomfort upon contact with the skin. This is a common property of amine derivatives and requires the consistent use of appropriate gloves.
- Serious Eye Irritation (H319): Particulate matter (dust) is a significant threat to the eyes. The chemical nature of this compound can lead to a more severe inflammatory response than inert dust, potentially causing pain, redness, and watering.^{[8][13]} This underscores the non-negotiable requirement for sealed eye protection.
- Respiratory Irritation (H335): Inhalation of airborne dust can irritate the mucous membranes of the nose, throat, and lungs, leading to coughing and shortness of breath.^[8] The causality is direct: the compound interacts with the sensitive tissues of the respiratory tract, prompting an inflammatory response. This hazard dictates the need for handling within a ventilated enclosure.

A Proactive Safety Framework: The Hierarchy of Controls

Effective laboratory safety is not merely about personal protective equipment (PPE). It is a systematic approach to risk mitigation. The "Hierarchy of Controls" is an authoritative framework that prioritizes the most effective control measures. The most effective controls are at the top, and the least effective are at the bottom. This guide's protocols are built upon this expert-endorsed system.



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Caption: The Hierarchy of Controls prioritizes risk management strategies.

Standard Operating Procedures for Safe Handling

The following protocols are designed as a self-validating system. Adherence to these steps inherently minimizes the risks identified in Section 2.

Engineering Controls: Your Primary Shield

The causality is simple: to prevent irritation, you must prevent contact. Engineering controls are designed to physically separate the researcher from the chemical hazard.

- Ventilation: All weighing and handling of **N-(tert-Butyl)hydroxylamine acetate** solid must be performed inside a certified chemical fume hood or a local exhaust ventilation (LEV) enclosure.[\[14\]](#)[\[15\]](#) This is the most critical step to prevent respiratory exposure.
- Emergency Equipment: An ANSI-compliant eyewash station and safety shower must be readily accessible and located near the workstation.[\[8\]](#)[\[9\]](#)[\[16\]](#)

Administrative Controls & Work Practices

These are the behaviors and procedures that reduce the probability and severity of exposure.

Protocol: Weighing and Handling Solid Reagent

- Preparation: Before handling, ensure the work area inside the fume hood is clean and uncluttered. Confirm that the eyewash station is unobstructed.
- Don PPE: Put on all required PPE as specified in Table 4 below.
- Handling: Transfer the desired amount of the compound from the stock bottle to a secondary container using a spatula. Perform all manipulations slowly and deliberately to avoid creating airborne dust.
- Closure: Securely close the primary stock bottle immediately after use.[\[13\]](#) Its hygroscopic nature means that prolonged exposure to air can degrade the reagent and affect experimental results.[\[8\]](#)

- Cleanup: Clean any residual dust from the spatula and work surface with a damp cloth or towel before removing them from the fume hood.
- Post-Handling: After the procedure is complete, remove gloves using the proper technique and wash hands thoroughly with soap and water.[\[8\]](#)

Personal Protective Equipment (PPE): The Final Barrier

PPE is not a substitute for good engineering controls but is essential for protecting against accidental splashes or unforeseen contact.

Table 4: Recommended Personal Protective Equipment

Body Part	Protection	Standard / Specification	Rationale
Eyes/Face	Chemical Safety Goggles	ANSI Z87.1 / EN 166	Protects against dust particles causing serious eye irritation. [8] [10]
Hands	Nitrile or Neoprene Gloves	EN 374	Prevents direct skin contact and subsequent irritation. [9] [15]
Body	Laboratory Coat	N/A	Protects skin and personal clothing from contamination. [8] [13]

| Respiratory | N95/FFP2 Dust Mask | NIOSH / EN 149 | Required only if engineering controls fail or during major spill cleanup.[\[15\]](#) |

Storage and Stability

Proper storage is critical for both safety and reagent efficacy.

- Conditions: Store the compound in a cool, dry, and well-ventilated area.[8][13][16] A recommended temperature range is 2-8°C.[1][4]
- Container: Always keep the container tightly sealed to prevent moisture absorption and contamination.[14] Storing under an inert gas like argon or nitrogen can further protect the material.[14]
- Incompatibilities: Segregate **N-(tert-Butyl)hydroxylamine acetate** from strong oxidizing agents and strong acids.[8][9][10] Incompatible materials can react to cause a release of energy or hazardous byproducts.

Emergency Response Protocols

Preparedness is key to mitigating the impact of an accidental exposure or release.

First Aid Measures

Immediate and correct first aid can significantly reduce the severity of an injury.

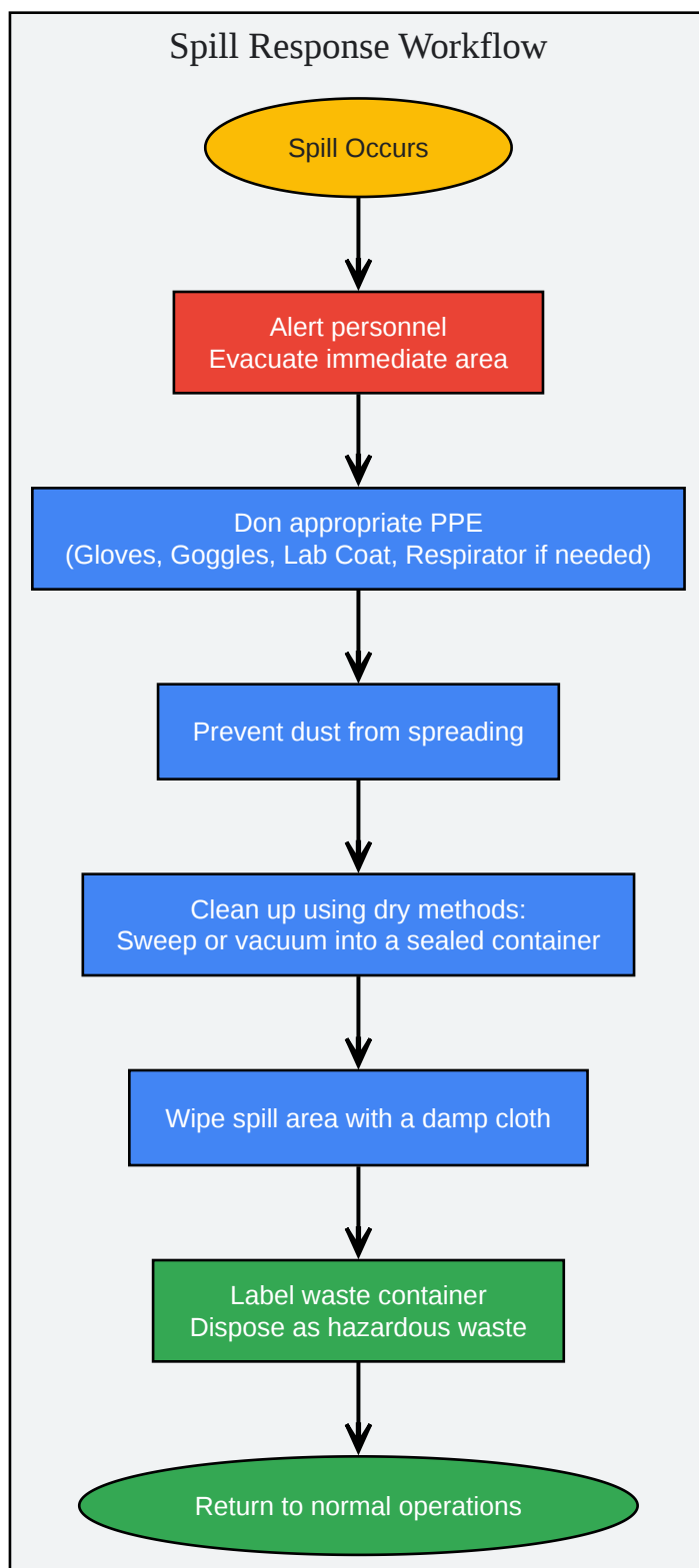
Table 5: First Aid Procedures

Exposure Route	Action	Source(s)
Inhalation	1. Immediately move the person to fresh air. 2. If breathing is difficult, provide oxygen. 3. Seek medical attention if symptoms persist.	[8] [12]
Skin Contact	1. Immediately remove all contaminated clothing. 2. Wash the affected skin with plenty of soap and water for at least 15 minutes. 3. Seek medical attention if irritation develops or persists.	[8] [12] [16]
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. 2. Remove contact lenses, if present and easy to do. Continue rinsing. 3. Seek immediate medical attention.	[8] [12] [13]

| Ingestion | 1. Rinse mouth thoroughly with water. 2. Do NOT induce vomiting. 3. Seek immediate medical attention. | [\[8\]](#)[\[12\]](#) |

Accidental Release (Spill) Protocol

A swift and systematic response to a spill is essential to prevent wider contamination and exposure.



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Caption: A systematic workflow for responding to a solid chemical spill.

Protocol: Solid Spill Cleanup

- **Evacuate & Alert:** Immediately alert others in the area and restrict access.
- **Ventilate:** Ensure the spill is in a well-ventilated area or fume hood.
- **Don PPE:** Wear the PPE outlined in Table 4, including respiratory protection if the spill is large or dust is airborne.[\[13\]](#)
- **Cleanup:** Carefully sweep up the spilled solid.[\[8\]](#)[\[11\]](#) Avoid any actions that generate dust. Place the material into a clearly labeled, sealable container for hazardous waste.[\[13\]](#)
- **Decontamination:** Once the bulk material is removed, decontaminate the area with a wet paper towel or cloth.
- **Disposal:** Dispose of the waste container and cleaning materials according to your institution's hazardous waste procedures.

Fire-Fighting Procedures

- **Extinguishing Media:** Use a dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam to extinguish a fire involving this material.[\[12\]](#)[\[15\]](#)
- **Specific Hazards:** The compound itself is not highly flammable, but containers can burn.[\[13\]](#) Thermal decomposition can release hazardous and irritating gases, including nitrogen oxides and carbon oxides.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- **Protective Equipment:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) to avoid inhaling toxic decomposition products.[\[10\]](#)[\[15\]](#)

Disposal Considerations

Chemical waste disposal is strictly regulated.

- **Procedure:** All waste containing **N-(tert-Butyl)hydroxylamine acetate** must be collected in a designated, sealed, and properly labeled hazardous waste container.[\[8\]](#)[\[13\]](#)

- Regulations: Disposal must be carried out in accordance with all applicable local, state, and federal environmental regulations. Contact your institution's Environmental Health & Safety (EHS) department for specific guidance.

Conclusion

N-(tert-Butyl)hydroxylamine acetate is a valuable reagent with a manageable hazard profile. Its primary risks—irritation to the skin, eyes, and respiratory system—are effectively mitigated through a systematic safety approach. By prioritizing engineering controls like fume hoods, adhering to disciplined administrative work practices, and consistently using the correct personal protective equipment, researchers can handle this compound with a high degree of safety and confidence. A proactive safety culture, grounded in understanding the causality behind the risks, is the most robust defense against laboratory accidents.

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